

In-Depth Technical Guide: Safety Data for 2-Amino-5-bromobenzaldehyde

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Compound of Interest

Compound Name: 2-Amino-5-bromobenzaldehyde

Cat. No.: B112427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Amino-5-bromobenzaldehyde** (CAS No: 29124-57-0). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the handling, storage, and potential hazards associated with this compound.

Chemical and Physical Properties

2-Amino-5-bromobenzaldehyde is a crystalline solid, typically appearing as a light yellow to orange powder.[1] It is an organic compound featuring an amino group, a bromine atom, and an aldehyde group attached to a benzene ring.[1] This substitution pattern makes it a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] The presence of both electron-donating (amino) and electron-withdrawing (bromo and aldehyde) groups influences its reactivity, making it suitable for various chemical transformations like nucleophilic substitutions and condensation reactions.[1]

Table 1: Physical and Chemical Properties of **2-Amino-5-bromobenzaldehyde**

Property	Value	Source(s)
Molecular Formula	C ₇ H ₆ BrNO	[1][2][3]
Molecular Weight	200.03 g/mol	[3]
Appearance	Light yellow to yellow solid/powder to crystalline	[1]
Melting Point	75-77 °C	[2][4]
Boiling Point	290.3 ± 25.0 °C at 760 mmHg	[2][4]
Density	1.7 ± 0.1 g/cm ³	[2]
Flash Point	129.3 ± 23.2 °C	[2]
Solubility	Soluble in polar solvents like water and alcohols.[1] Slightly soluble in water.[5]	[1][5]
Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[2]
pKa	-0.35 ± 0.10 (Predicted)	[4][5]
LogP	2.52	[2]
Refractive Index	1.675	[2][5]
Sensitivity	Air Sensitive	[4][5]

Hazard Identification and Classification

2-Amino-5-bromobenzaldehyde is classified as a hazardous substance.[6] It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[2][3][7]

Table 2: GHS Hazard Classification

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	4	H302	Warning	Harmful if swallowed.[3][8]
Skin Corrosion/Irritation	2	H315	Warning	Causes skin irritation.[3][6][7]
Serious Eye Damage/Eye Irritation	2A / 2	H319	Warning	Causes serious eye irritation.[3][6][7]
Specific target organ toxicity (single exposure)	3	H335	Warning	May cause respiratory irritation.[3][6][7]

Note: The percentages associated with the GHS classifications in some sources (e.g., H302 (25%)) indicate the proportion of notifications to ECHA that classify the substance with that hazard.[3]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Experimental Protocols for Handling:

- Engineering Controls: This product should be handled in a chemical fume hood to minimize inhalation exposure.[2]
- Personal Protective Equipment (PPE): Wear appropriate laboratory clothing, chemical-resistant gloves, and safety goggles.[2]
- Hygiene Measures: Wash hands and any exposed skin thoroughly after handling.[2][6] Contaminated clothing should be removed and washed before reuse.[2][6] Avoid breathing dust, fumes, gas, mist, vapors, or spray.[6]

- General Handling: This product should only be handled by, or under the close supervision of, individuals properly qualified in handling potentially hazardous chemicals.[\[2\]](#)

Storage Recommendations:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[9\]](#)
- Keep in a dark place under an inert atmosphere.[\[4\]](#)[\[10\]](#)
- For long-term storage, it is recommended to store in a freezer under -20°C.[\[4\]](#)[\[10\]](#)
- Keep away from heat, flames, and sparks.[\[2\]](#)
- Incompatible materials include oxidizing agents.[\[2\]](#)

Emergency Procedures and First Aid

In case of accidental exposure, immediate action is necessary.

Table 3: First Aid Measures

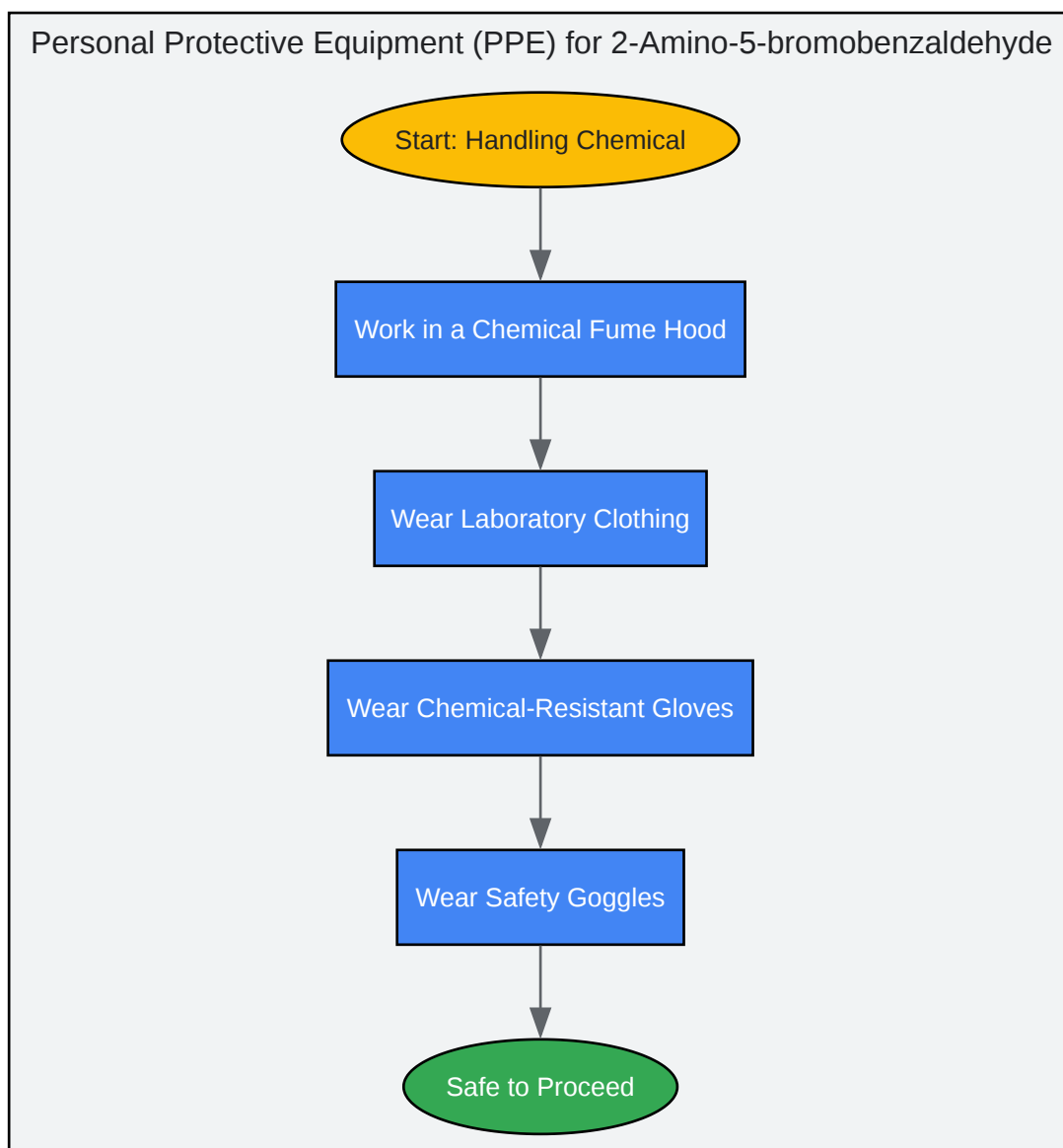
Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][6] If not breathing, give artificial respiration.[9] If symptoms persist, seek medical attention.[2][6]
Skin Contact	Immediately wash the skin with copious amounts of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[2][6][9] If skin irritation occurs or persists, get medical advice/attention.[6]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. [6][9] Remove contact lenses, if present and easy to do.[6] Continue rinsing.[6] If eye irritation persists, get medical advice/attention.[6]
Ingestion	Clean mouth with water and drink plenty of water afterwards.[6] Do NOT induce vomiting.[9] Seek medical attention if you feel unwell or if symptoms occur.[2][6]

Accidental Release Measures:

In the event of a spill, immediately clean it up while observing the precautions outlined in the personal protective equipment section.[9] Avoid generating dusty conditions and ensure adequate ventilation.[9] Vacuum or sweep up the material and place it into a suitable disposal container.[9] Do not allow the material to enter drains or water courses.[2]

Personal Protective Equipment (PPE) Workflow

The following diagram illustrates the logical workflow for selecting the appropriate Personal Protective Equipment (PPE) when handling **2-Amino-5-bromobenzaldehyde**.

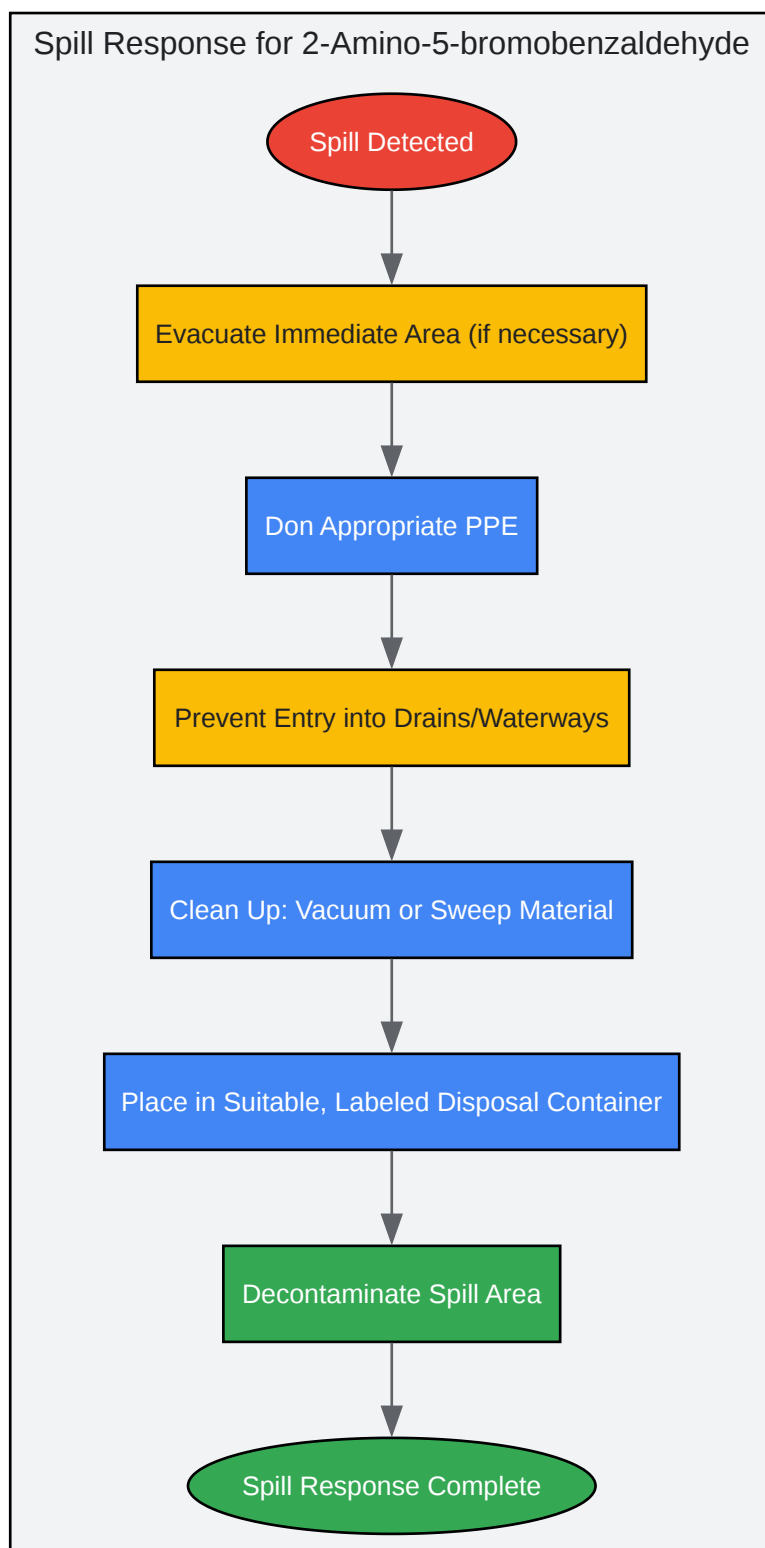


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Caption: Required PPE for handling **2-Amino-5-bromobenzaldehyde**.

Spill Response Workflow

The following diagram outlines the procedural workflow for responding to a spill of **2-Amino-5-bromobenzaldehyde**.



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Caption: Workflow for responding to a spill.

Toxicological and Ecological Information

Toxicological Information:

Detailed quantitative toxicological data for **2-Amino-5-bromobenzaldehyde** is not readily available in the reviewed sources. The toxicological properties of this substance have not been fully investigated.[6][9] It is known to be harmful if swallowed and causes irritation to the skin, eyes, and respiratory tract.[2][3][9]

Ecological Information:

There is no specific data available regarding the ecotoxicity, persistence, degradability, and bioaccumulation of this compound.[2][6] It is advised not to allow the material to enter drains or water courses.[2]

Stability and Reactivity

- **Reactivity:** No specific reactivity hazards have been identified.
- **Chemical Stability:** The compound is stable under recommended storage conditions.
- **Conditions to Avoid:** Heat, flames, and sparks.[2]
- **Incompatible Materials:** Oxidizing agents.[2]
- **Hazardous Decomposition Products:** Under combustion, it may produce carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen bromide.[2][6]

Disposal Considerations

Disposal of **2-Amino-5-bromobenzaldehyde** and its containers should be conducted in accordance with national and regional regulations. It is recommended to arrange for disposal as special waste through a licensed disposal company, in consultation with the local waste disposal authority.[2] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[6]

Regulatory Information

This chemical is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[6] According to one source, no chemicals in this material are subject to the reporting requirements of SARA Title III, Section 302, or have known CAS numbers that exceed the threshold reporting levels established by SARA Title III, Section 313.[2]

Disclaimer: This document is intended as a guide and is not a substitute for a formal Safety Data Sheet (SDS). Users should consult the original SDS from their supplier for the most current and complete information. All personnel handling this chemical should be adequately trained in its safe use.

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